

# Guanidine Nitrate: A Comprehensive Technical Guide for Researchers

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Guanidine nitrate

Cat. No.: B7800015

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An in-depth examination of the nomenclature, properties, synthesis, and analysis of **Guanidine Nitrate**, tailored for professionals in research and drug development.

## Introduction

**Guanidine nitrate**, a compound of significant interest in various chemical and industrial fields, serves as a crucial precursor in the synthesis of pharmaceuticals, a component in gas generators, and a reagent in biochemical research.[1][2] Its high nitrogen content and energetic properties also make it a key ingredient in propellants and pyrotechnics.[1][3] This guide provides a detailed overview of **guanidine nitrate**, focusing on its formal nomenclature, physicochemical properties, established experimental protocols, and relevant industrial processes. The information is curated to support the work of researchers, scientists, and professionals in drug development by providing precise, actionable data and methodologies.

## Nomenclature: IUPAC Name and Synonyms

The proper identification and naming of chemical compounds are foundational to scientific communication. While commonly referred to as **guanidine nitrate**, the technically correct International Union of Pure and Applied Chemistry (IUPAC) name is guanidinium nitrate.[1][4] This name accurately reflects the ionic nature of the compound, which consists of a guanidinium cation ( $[\text{CH}_6\text{N}_3]^+$ ) and a nitrate anion ( $\text{NO}_3^-$ ). An alternative IUPAC format is guanidine;nitric acid.[5][6]

Due to its widespread use, **guanidine nitrate** is known by a variety of synonyms in commercial and academic literature. A comprehensive list is provided below for cross-referencing purposes.

Table 1: Synonyms for **Guanidine Nitrate**

Common Name/Synonym	CAS Registry Number
Guanidinium nitrate	506-93-4
Guanidine mononitrate	506-93-4
Aminomethanamidine nitrate	506-93-4
Carbamidinenitrate	506-93-4
Iminoureamitrate	506-93-4
UN 1467	506-93-4

## Physicochemical and Thermochemical Properties

A thorough understanding of a compound's properties is essential for its application in research and development. **Guanidine nitrate** is a white, crystalline, water-soluble solid.<sup>[5][6]</sup> Key quantitative data are summarized in Table 2.

Table 2: Physicochemical and Thermochemical Data for **Guanidine Nitrate**

Property	Value
Molecular Formula	CH <sub>6</sub> N <sub>4</sub> O <sub>3</sub> or CH <sub>5</sub> N <sub>3</sub> ·HNO <sub>3</sub>
Molecular Weight	122.08 g/mol [3][5]
Melting Point	212 - 216 °C[3][7]
Boiling Point	Decomposes above 250 °C; Rough estimate 227.45 °C[7]
Density	1.44 g/cm <sup>3</sup> [3]
Water Solubility	130 g/L at 20 °C[6][7]
pKa	10.2 at 20 °C[6]
LogP	-1.7 at 20 °C[6]
Vapor Pressure	0 Pa at 25 °C[6]
Triple Point Temperature	Critically evaluated data available[8]
Enthalpy of Formation (Crystal)	Critically evaluated data available[8]
Specific Impulse (Monopropellant)	177 seconds (1.7 kN·s/kg)[1][9]

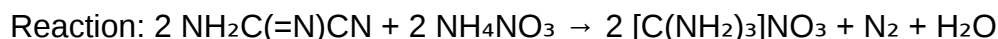
Note: **Guanidine nitrate** is an oxidizing agent and can explode if heated or subjected to shock, especially when mixed with combustible materials.[6][7][10]

## Experimental Protocols

Detailed methodologies for the synthesis and analysis of **guanidine nitrate** are critical for laboratory applications. This section provides protocols derived from established literature.

### Laboratory Synthesis from Dicyandiamide and Ammonium Nitrate

This procedure is adapted from Organic Syntheses, a trusted source for chemical preparations.  
[4]



#### Materials:

- Dicyandiamide (210 g, 2.5 moles)
- Ammonium nitrate (440 g, 5.5 moles)
- Oil bath
- 1-L round-bottomed flask
- Mechanical stirrer (optional but recommended)

#### Procedure:

- Create an intimate mixture of dicyandiamide and ammonium nitrate and place it in the 1-L round-bottomed flask.
- Immerse the flask in an oil bath preheated to 110–120 °C.
- Over approximately 30 minutes, raise the oil bath temperature to 160 °C.
- Maintain the bath at 160 °C for three hours. During the first hour, the mixture will melt and then solidify into a cake.
- After three hours, remove the flask from the bath and allow it to cool.
- Extract the product by adding successive portions of hot water (totaling approx. 2 L) to the flask on a steam bath until all soluble material is dissolved.
- Filter the hot solution to remove insoluble white by-products (ammeline and ammelide).
- Allow the filtrate to cool, which will cause the **guanidine nitrate** to crystallize.
- Collect the crystals by filtration. The product can be further purified by recrystallization from water.

!!! CRITICAL SAFETY WARNING !!! This synthesis is extremely hazardous and should only be attempted by trained professionals in a laboratory equipped with barricades and remote-control

devices. The mixture of ammonium nitrate and an organic compound is explosive.[4] Confined heating of the aqueous mixture can be particularly dangerous.[4]

## Quantitative Analysis by High-Performance Thin-Layer Chromatography (HPTLC)

This method allows for the separation and quantification of **guanidine nitrate**, particularly in mixtures with its precursor, nitroguanidine.[11]

Materials and Equipment:

- HPTLC silica gel 60 F254 plates
- Standard solutions of pure **guanidine nitrate** in distilled water
- Developing chamber
- UV densitometer
- Mobile Phase: Dioxane–tetrahydrofuran 1:1 (v/v)

Procedure:

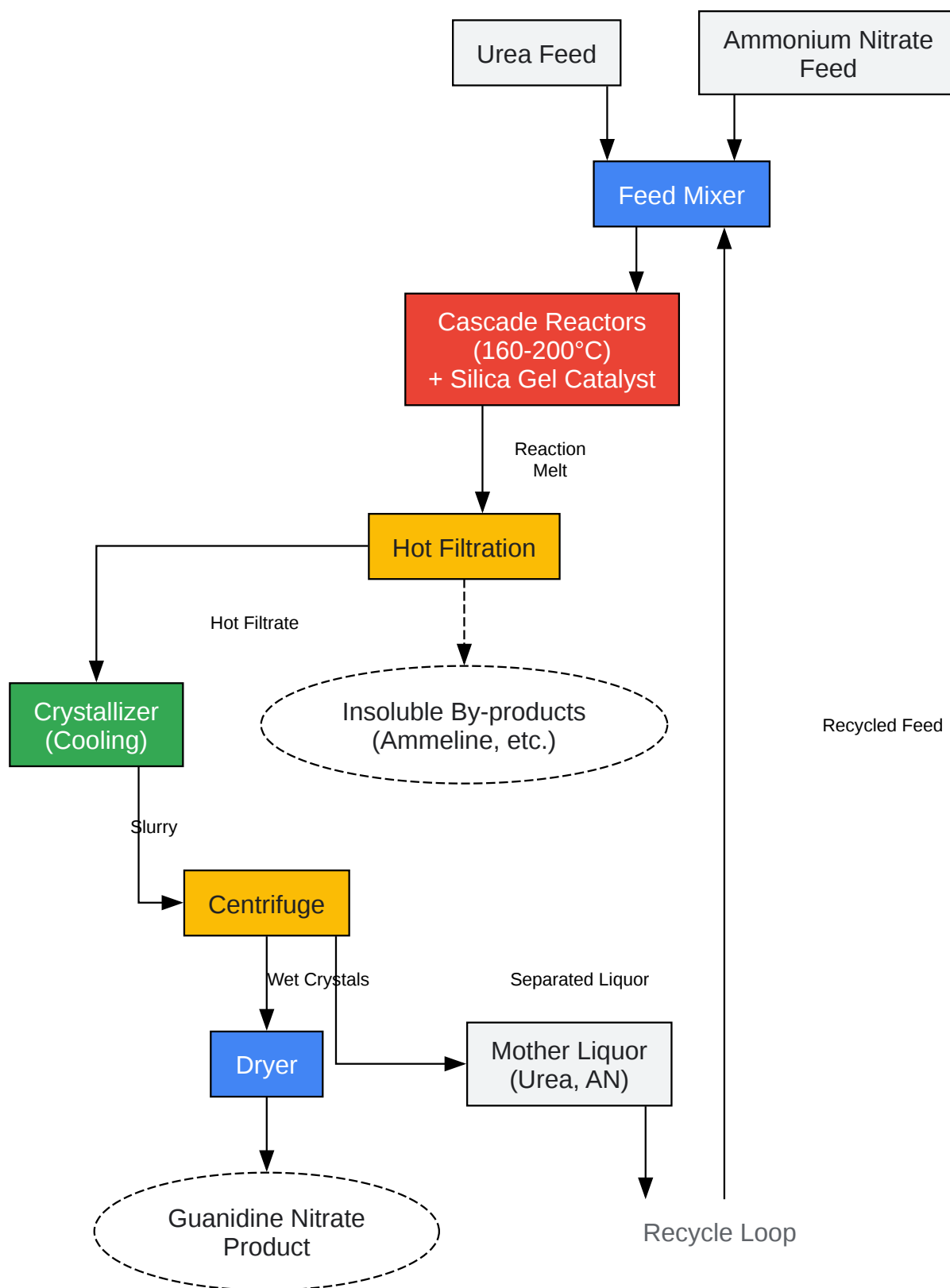
- Plate Preparation: Pre-treat the silica gel plates with methanol and allow them to dry. This improves baseline and signal-to-noise ratio.[11]
- Sample Application: Spot known volumes of the standard solutions and the sample solution onto the HPTLC plate.
- Chromatographic Development: Place the plate in a developing chamber saturated with the dioxane–tetrahydrofuran mobile phase. Allow the solvent front to travel up the plate.
- Detection: After development, dry the plate and perform UV detection at 210 nm for **guanidine nitrate**.[11]
- Quantification: Measure the peak area of the spots using a densitometer. Create a calibration curve by plotting the peak area versus the concentration of the standard

solutions. Calculate the concentration of **guanidine nitrate** in the sample using the regression equation from the calibration curve.<sup>[11]</sup>

## Industrial Production and Workflow

On an industrial scale, **guanidine nitrate** is commonly produced via the reaction of urea and ammonium nitrate in the presence of a silica gel catalyst.<sup>[12][13]</sup> This process is favored for its economic efficiency, leveraging the wide availability of urea.<sup>[12]</sup> The workflow involves a continuous process to maximize yield and efficiency.

The following diagram illustrates a generalized workflow for the continuous industrial production of **guanidine nitrate**.



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Caption: Generalized workflow for the continuous industrial synthesis of **guanidine nitrate**.

## Applications in Research and Drug Development

While its energetic properties are well-known, **guanidine nitrate** also finds applications relevant to the pharmaceutical and biochemical sectors:

- **Protein Denaturation:** Like guanidinium chloride, **guanidine nitrate** is used in biochemical assays for its ability to denature proteins, aiding in the study of protein folding and enzyme activity.<sup>[3]</sup>
- **Organic Synthesis:** It serves as a versatile reagent and precursor for synthesizing various organic compounds and guanidine derivatives, which are scaffolds in many pharmaceutical agents.<sup>[2][3]</sup>
- **Pharmaceutical Formulations:** **Guanidine nitrate** has been explored in drug formulations, with research into its potential for treating conditions such as diabetes and neurological disorders.<sup>[3]</sup>
- **Precursor to Sulfa Drugs:** It is a raw material in the production of sulfaguanidine and sulfadiazine, which are important antimicrobial drugs.<sup>[9][14]</sup>

## Conclusion

**Guanidine nitrate**, correctly known as guanidinium nitrate, is a compound with a dual identity: a high-energy material and a versatile chemical reagent. For researchers and drug development professionals, a precise understanding of its properties, synthesis, and analytical methods is paramount. Adherence to strict safety protocols, especially during synthesis, cannot be overstated due to its explosive potential. The information and protocols presented in this guide offer a robust technical foundation for the safe and effective use of **guanidine nitrate** in a laboratory and research setting.

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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)